

# The Natural Occurrence of Alkyl Disulfides in Plants: A Technical Guide

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## Compound of Interest

Compound Name: *di-n-Amyl disulfide*

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## Introduction

Alkyl disulfides are a class of organosulfur compounds that contribute significantly to the characteristic flavors and aromas of many plants, most notably within the *Allium* genus, which includes garlic, onions, and leeks. These volatile compounds are not typically present in intact plant tissues but are rapidly formed upon cellular disruption through enzymatic reactions. While a variety of short-chain alkyl and alkenyl disulfides, such as diallyl disulfide and dipropyl disulfide, have been extensively studied for their sensory properties and potential therapeutic applications, the natural occurrence of longer-chain homologs like **di-n-Amyl disulfide** (dipentyl disulfide) in the plant kingdom has not been documented in scientific literature to date.

This technical guide provides an in-depth overview of the natural occurrence, biosynthesis, and analysis of alkyl disulfides in plants, with a focus on the well-characterized compounds from *Allium* species. The methodologies and pathways described herein provide a framework for the investigation of other potential disulfide compounds in plant matrices.

## Quantitative Data on Representative Alkyl Disulfides in *Allium* Species

The following table summarizes the quantitative data for some of the most abundant disulfides found in the essential oils of garlic (*Allium sativum*) and onion (*Allium cepa*). These values can

vary significantly based on the cultivar, growing conditions, and extraction method.

Compound	Plant Species	Plant Part	Concentration/ Relative Abundance	Reference
Diallyl disulfide	Allium sativum (Garlic)	Bulb	20.8–46.8% of essential oil	[1]
Dipropyl disulfide	Allium cepa (Onion)	Bulb	Major volatile compound	[2]
Allyl methyl disulfide	Allium sativum (Garlic)	Bulb	4.4–12.0% of essential oil	[1]
Methyl propyl disulfide	Allium cepa (Onion)	Bulb	Key flavor compound	[2]

## Biosynthesis of Volatile Disulfides in Allium Species

The formation of volatile disulfides in Allium species is initiated by the enzymatic breakdown of non-volatile precursors, the S-alk(en)yl-L-cysteine sulfoxides (ACSOs).[3][4] When the plant tissue is damaged, the enzyme alliinase, which is physically separated from its substrate in intact cells, comes into contact with the ACSOs.[3][5] This triggers a cascade of reactions leading to the formation of various sulfur compounds, including disulfides.[6][7]

The generalized biosynthetic pathway is as follows:

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